

benzyl benzoate synthesis pathways and reaction kinetics

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Compound of Interest

Compound Name: Benzyl Benzoate

Cat. No.: B1666776

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An In-depth Technical Guide to the Synthesis Pathways and Reaction Kinetics of **Benzyl Benzoate**

For Researchers, Scientists, and Drug Development Professionals

Introduction

Benzyl benzoate is an organic compound with the formula $C_6H_5CO_2CH_2C_6H_5$. It is the ester of benzoic acid and benzyl alcohol. This colorless liquid has a faint, sweet-balsamic odor and is a versatile compound with applications in various fields. In the pharmaceutical industry, it is a primary treatment for scabies and lice infestations. It also serves as a fixative in the fragrance industry, a plasticizer for polymers, and a solvent for various chemical reactions. This technical guide provides a comprehensive overview of the primary synthesis pathways for **benzyl benzoate**, including detailed experimental protocols, reaction kinetics, and quantitative data to aid researchers and professionals in drug development and other chemical industries.

Core Synthesis Pathways

The industrial and laboratory-scale synthesis of **benzyl benzoate** is primarily achieved through four main pathways:

- Tishchenko Reaction of Benzaldehyde: A disproportionation reaction of benzaldehyde catalyzed by a base.

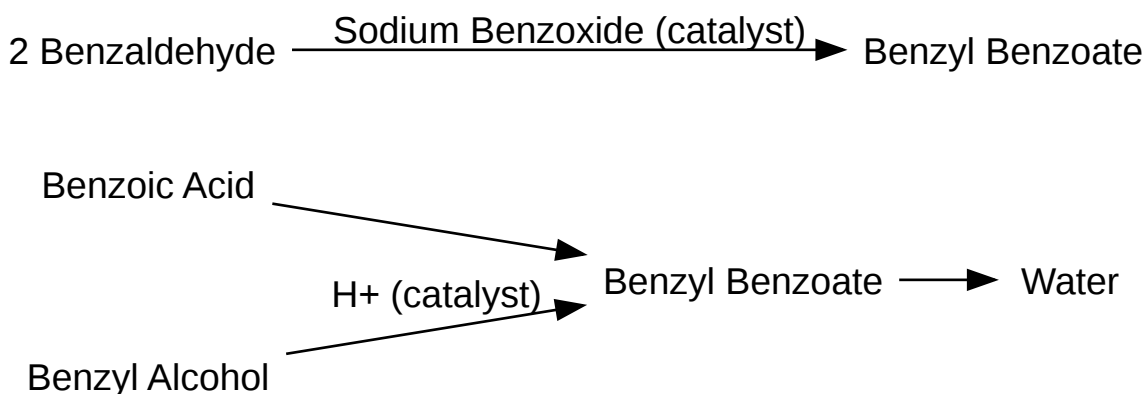
- Esterification of Benzoic Acid with Benzyl Alcohol: A direct condensation reaction between the carboxylic acid and alcohol.
- Reaction of Benzyl Chloride with Sodium Benzoate: A nucleophilic substitution reaction.
- Transesterification: The reaction of an alkyl benzoate with benzyl alcohol.

This guide will delve into the specifics of each of these pathways.

Tishchenko Reaction of Benzaldehyde

The Tishchenko reaction is a classic method for the synthesis of esters from aldehydes. In the case of **benzyl benzoate**, two molecules of benzaldehyde undergo a disproportionation reaction in the presence of a suitable catalyst, typically a sodium alkoxide like sodium benzoate. One molecule of benzaldehyde is oxidized to a carboxylic acid (which exists as a salt), and the other is reduced to an alcohol, which then react to form the ester.

Reaction Scheme



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